

Application Note: Fluorescence Microscopy Setup for DFHBI Imaging

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Compound of Interest

Compound Name: *DFHBI*
CAS No.: *1241390-29-3*
Cat. No.: *B15622375*

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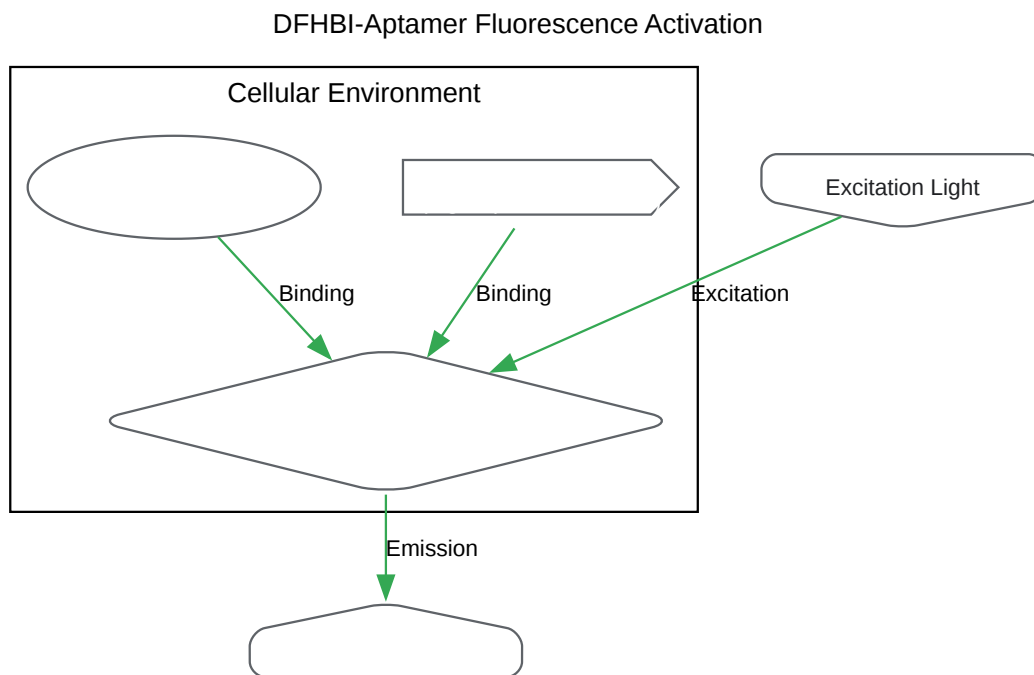
Introduction

The development of fluorogenic RNA aptamers that bind to and activate the fluorescence of specific chromophores has revolutionized the study of RNA localization and dynamics in living cells. The 3,5-difluoro-4-hydroxybenzylidene imidazolinone (**DFHBI**) and its derivatives are cell-permeable small molecules that are essentially non-fluorescent in solution but become brightly fluorescent upon binding to specific RNA aptamers like Spinach, Spinach2, and Broccoli.^{[1][2]} This system, often referred to as an "RNA mimic of GFP," allows for the genetic encoding of fluorescent RNAs, enabling researchers to visualize their trafficking, processing, and interactions in real-time.^{[1][3]} This application note provides a comprehensive guide to the setup of a fluorescence microscope for **DFHBI** imaging, including recommended hardware, detailed experimental protocols, and strategies for optimizing image acquisition.

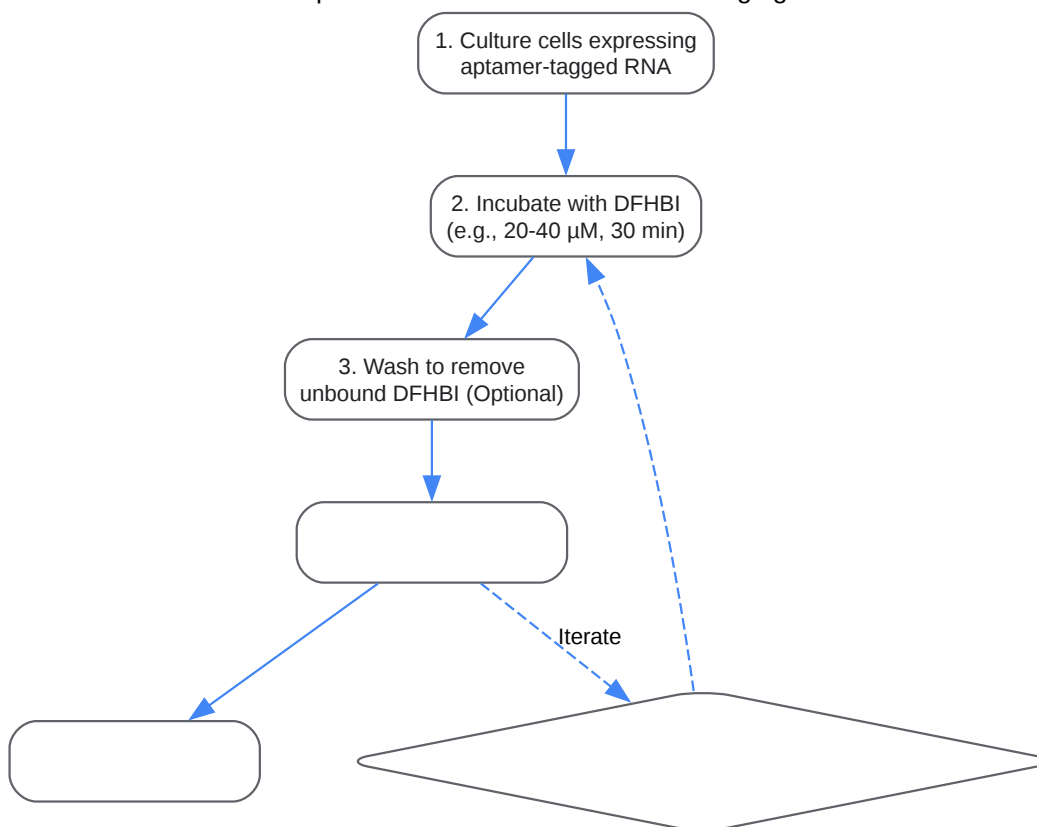
Principle of DFHBI-Aptamer System

The core of this imaging technology lies in the specific interaction between a genetically encoded RNA aptamer and the **DFHBI** fluorophore. The RNA aptamer, which can be fused to a target RNA of interest, folds into a specific three-dimensional structure that creates a binding

pocket for **DFHBI**.^[2] This binding event constrains the conformation of **DFHBI**, leading to a significant increase in its fluorescence quantum yield.^[4] The system is highly specific, with minimal background fluorescence from unbound **DFHBI**.^{[5][6]} The brighter derivative, **DFHBI-1T**, is often used to improve the signal-to-noise ratio in imaging experiments.^{[5][7]}



Experimental Workflow for DFHBI Imaging



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